

Technical Application Note: Methyl 5-methoxypyrimidine-2-carboxylate in API Synthesis

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Compound of Interest

Compound Name: *Methyl 5-methoxypyrimidine-2-carboxylate*
CAS No.: 1415800-40-6
Cat. No.: B2802087

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Executive Summary

Methyl 5-methoxypyrimidine-2-carboxylate is a specialized pyrimidine intermediate characterized by an electron-rich 5-methoxy substituent and a reactive 2-carboxylate handle.^[2] Unlike its more common isomer (the 2-methoxy-5-carboxylate), this specific substitution pattern is increasingly privileged in medicinal chemistry.^{[1][2]} It serves as a bioisostere for phenyl rings, offering improved solubility and distinct hydrogen-bonding vectors in the active sites of targets like cyclic GMP-AMP synthase (cGAS) and the Apelin receptor (APJ).^{[1][2]}

This guide provides a validated technical framework for synthesizing, handling, and deploying this intermediate in high-value API workflows.

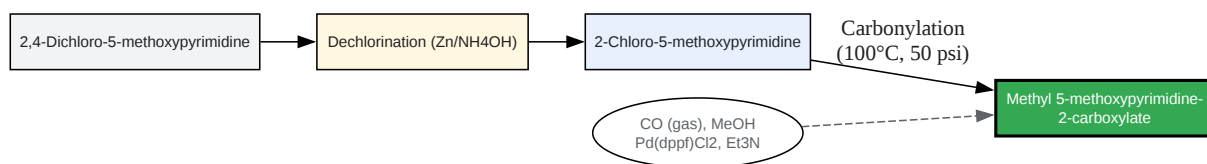
Chemical Profile & Properties^{[3][4][5][6][7][8]}

Property	Specification
IUPAC Name	Methyl 5-methoxypyrimidine-2-carboxylate
CAS Number	1415800-40-6
Molecular Formula	C ₇ H ₈ N ₂ O ₃
Molecular Weight	168.15 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, MeOH, DCM; Sparingly soluble in water
Key Reactivity	Electrophilic carbonyl (C2); Nucleophilic aromatic substitution (rare at C5); Reduction sensitive

Synthesis of the Intermediate

While commercially available, in-house preparation is often required for isotopic labeling or scale-up.[1][2] The most robust industrial route utilizes Palladium-catalyzed carbonylation of the 2-chloro precursor, ensuring high regioselectivity.[1][2]

DOT Diagram 1: Synthesis Pathways



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Figure 1: The preferred synthetic route via selective dechlorination and Pd-catalyzed carbonylation.[1][2]

Protocol A: Carbonylation of 2-Chloro-5-methoxypyrimidine

Objective: Convert 2-chloro-5-methoxypyrimidine to the methyl ester.

- Charge: In a high-pressure autoclave, dissolve 2-chloro-5-methoxypyrimidine (1.0 eq) in anhydrous methanol (10 V).
- Catalyst: Add Pd(dppf)Cl₂ (0.02 eq) and triethylamine (2.0 eq).
- Reaction: Pressurize with Carbon Monoxide (CO) to 50 psi (3.5 bar). Heat to 80–100°C for 12 hours.
- Workup: Cool to RT, vent CO carefully (fume hood!). Filter through Celite to remove Pd black.
- Purification: Concentrate filtrate. Recrystallize from EtOAc/Heptane.
 - Yield Expectation: 85–92%.
 - Critical Control: Exclude water to prevent formation of the free acid.

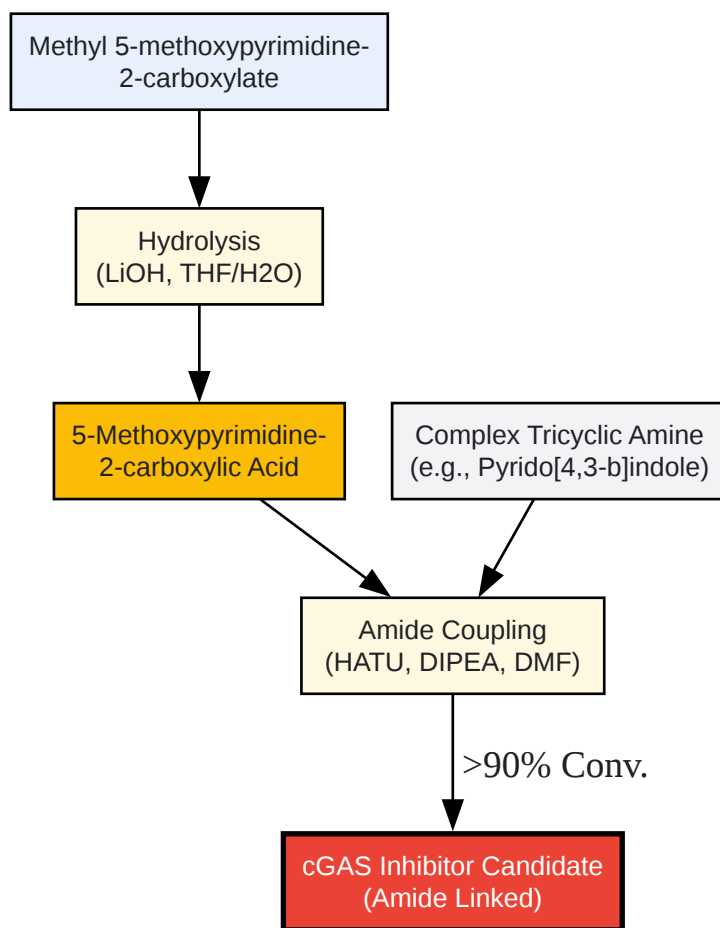
Application in API Synthesis: Case Studies

The primary utility of this intermediate lies in its conversion to the 5-methoxypyrimidine-2-carboxamide motif, a pharmacophore found in inhibitors of the innate immune sensor cGAS.^[1]^[2]

Case Study 1: Synthesis of cGAS Inhibitors (e.g., Compound 17)

Recent patents (e.g., WO2023183275) highlight this moiety's role in binding to the cGAS active site.^[1]^[2] The ester is hydrolyzed to the acid and coupled with complex tricyclic amines.

DOT Diagram 2: cGAS Inhibitor Workflow



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Figure 2: Convergent synthesis strategy for cGAS inhibitors using the 5-methoxy-2-carboxylate scaffold.

Protocol B: Ester Hydrolysis & Amide Coupling

Context: This protocol describes the conversion of the ester to the active amide form used in drug candidates.

Step 1: Controlled Hydrolysis

- **Dissolution:** Dissolve **Methyl 5-methoxypyrimidine-2-carboxylate** (10 g, 59.5 mmol) in THF (100 mL).
- **Reagent:** Add LiOH·H₂O (1.5 eq) dissolved in water (50 mL) dropwise at 0°C.

- Note: Avoid strong mineral acids or prolonged heating, as the pyrimidine ring is prone to decarboxylation at the 2-position under harsh acidic conditions.[1][2]
- Reaction: Stir at 20°C for 2 hours. Monitor by LCMS (Acid mass: 154.12 Da).[1][2]
- Isolation: Carefully acidify to pH 3–4 with 1M HCl. The acid often precipitates. Filter and dry.
 - Stability Warning: The free acid is less stable than the ester; store at -20°C or use immediately.[2]

Step 2: Amide Coupling (The API Step)

- Activation: To a solution of the fresh acid (1.0 eq) in DMF (10 V), add HATU (1.1 eq) and DIPEA (2.5 eq). Stir for 15 mins to form the active ester.
- Addition: Add the amine partner (e.g., a substituted 1,3,4,5-tetrahydro-2H-pyrido[4,3-b]indole) (1.0 eq).[1][2]
- Completion: Stir at RT for 4–16 hours.
- Purification: Quench with water. If the product precipitates, filter.[1][3] If not, extract with DCM.[1] Final purification via Reverse Phase Prep-HPLC is standard for these polar molecules.[2]

Functional Group Transformations

Beyond amidation, this intermediate is a precursor for other key functionalities:

- Reduction to Alcohol (HuR Modulators):
 - Reagent: NaBD₄ (Sodium borodeuteride) or NaBH₄ in MeOH.[1][2]
 - Product: (5-methoxypyrimidin-2-yl)methanol.[2]
 - Application: Linker synthesis for RNA binding protein modulators.
 - Protocol: React ester with 3.0 eq NaBH₄ in MeOH at 0°C. Quench with water.
- Conversion to Sulfonamide (APJ Modulators):

- Route: Ester → Alcohol → Chloride → Thiol → Sulfonyl Chloride → Sulfonamide.[2]
- Application: Synthesis of (5-methoxypyrimidin-2-yl)methanesulfonamide for GPCR targeting.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Decarboxylation	Reaction temperature too high during hydrolysis (>50°C) or pH < 2.[2]	Maintain T < 40°C. Acidify cautiously to pH 3–4, not pH 1.
Low Yield in Amidation	Steric hindrance of the 2-carboxylate; "Ortho" effect of ring nitrogens.[1][2]	Use highly active coupling agents (HATU or COMU).[2] Ensure base (DIPEA) is fresh.
Regioisomer Contamination	Impure starting material (2-methoxy-5-carboxylate isomer).[2]	Verify starting material by ¹ H NMR.[4][5] The 5-methoxy protons appear at ~3.9 ppm; ring protons are a singlet at ~8.6 ppm.[2]

Safety & Handling (MSDS Highlights)

- Signal Word: Warning.
- Hazards: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.).
- Storage: Keep cold (2–8°C) and dry. The ester is moisture sensitive over long periods (hydrolysis).[2]
- Disposal: Incineration. Contains nitrogen oxides upon combustion.

References

- Synthesis of 2-Substituted Pyrimidine-5-Carboxylic Esters.Organic Chemistry Portal. (General methodology for pyrimidine esters). [\[Link\]](#)

- Compounds for modulating HuR (ELAVL1).World Intellectual Property Organization (WO2024114639A1).[2] (Use of **Methyl 5-methoxypyrimidine-2-carboxylate** as starting material).[2][6]
- Hexahydropyrido[4,3-b]indolyl ketone derivatives useful as cGAS modulators.World Intellectual Property Organization (WO2023183275A1).[1][2] (Detailed protocol for hydrolysis and coupling of 5-methoxypyrimidine-2-carboxylic acid).
- Compounds and compositions for treating conditions associated with APJ receptor activity.World Intellectual Property Organization (WO2019169193A1).[1][2] (Synthesis of sulfonamide derivatives from the ester).
- Synthesis of 2-Cyanopyrimidines.Molbank, 2019.[1][2][7] (Background on 5-methoxypyrimidine precursors). [\[Link\]](#)

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